

pazopanib preclinical efficacy renal cell carcinoma models

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Established Preclinical RCC Models for Pazopanib Testing

The table below summarizes the commonly used RCC cell lines and model types in preclinical research, particularly for investigating **pazopanib** efficacy and resistance mechanisms.

Model Type	Specific Cell Lines / Models	Key Applications in Pazopanib Research
In Vitro Models	786-O, A498, ACHN, CAKI-1 [1]	Generating drug-resistant sublines; mechanism studies (proliferation, apoptosis) [1].
In Vivo Models (Mouse)	Cell-derived xenografts (CDX) from 786-O and ACHN cell lines [1]	Validating efficacy and resistance mechanisms <i>in vivo</i> ; tumor growth dynamics [1].

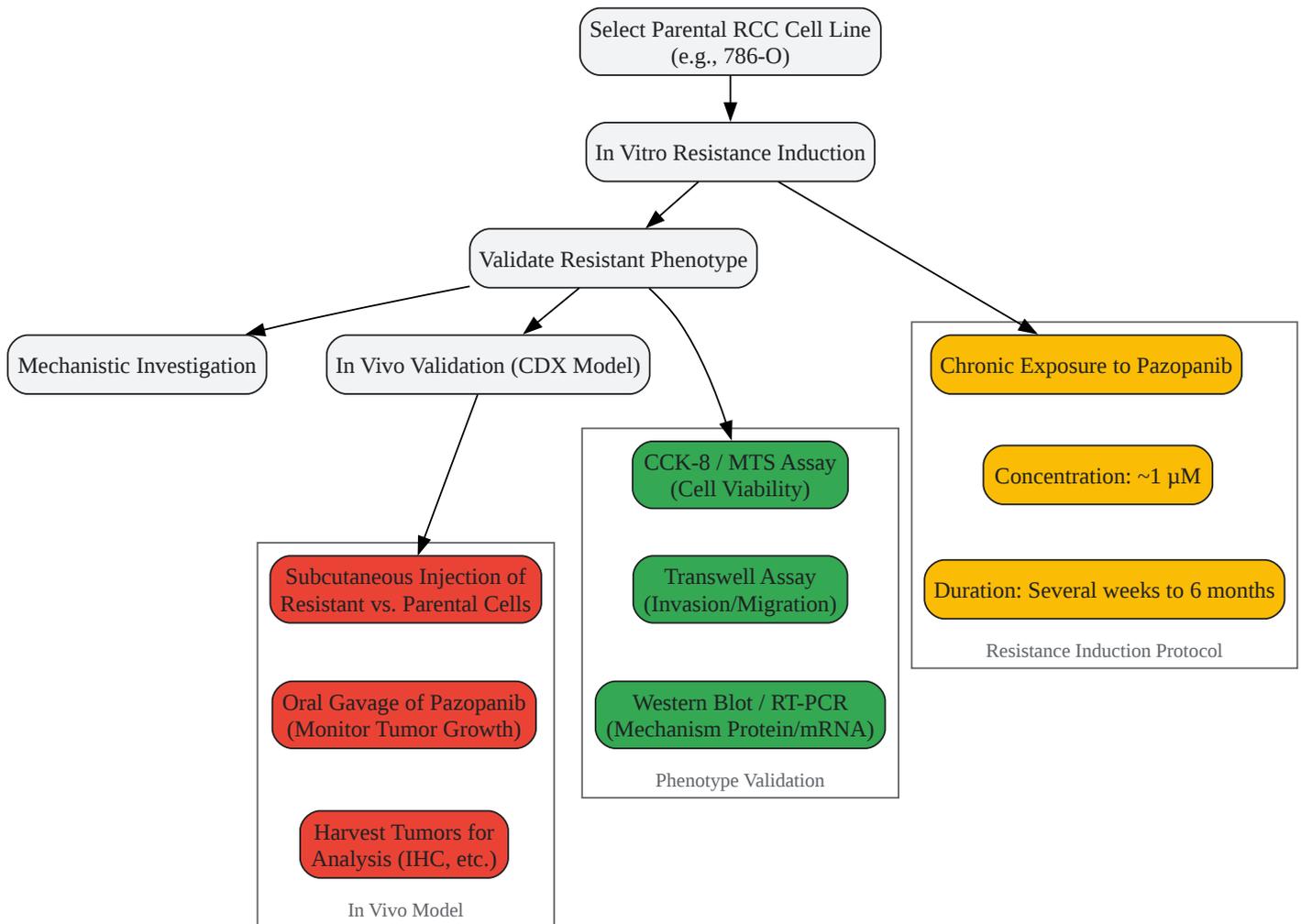
Key Pazopanib Resistance Mechanisms Identified via Preclinical Models

Preclinical models are crucial for uncovering the molecular drivers of resistance. The following mechanisms have been identified:

- **Activation of Bypass Pathways:** Prolonged **pazopanib** pressure can select for clones that activate alternative survival signals. One study identified an autocrine loop involving **Gankyrin/STAT3/CCL24/CCR3** that drives **pazopanib** resistance in 786-O cell-derived models [1].
- **Epithelial-to-Mesenchymal Transition (EMT):** Resistance to TKIs like **pazopanib** is often associated with EMT, a process where cells lose adhesion and gain invasive properties. Proteomic analyses comparing TKI responders and non-responders have confirmed EMT as a prominent pathway in resistant tumors [2].
- **Non-Coding RNA Dysregulation:** Dysregulation of long non-coding RNAs (lncRNAs) is an emerging resistance mechanism. While not yet specifically reported for **pazopanib**, the lncRNA **DRAIC** has been shown to facilitate RCC progression by modulating the microRNA-145-3p/ABRA1 pathway, suggesting a potential role in drug resistance [3].

Experimental Protocols from Key Studies

Here is a detailed methodology for establishing a **pazopanib**-resistant RCC model and validating the findings, based on published research [1].



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*Experimental workflow for establishing and validating a **pazopanib**-resistant RCC model, covering in vitro induction, phenotype checks, and in vivo confirmation [1].*

Research Gaps and Future Directions

Current literature reveals specific areas where preclinical data on **pazopanib** is lacking:

- There is a notable gap in the establishment of **pazopanib-specific resistant cell lines** compared to other TKIs like sunitinib and sorafenib. Most detailed protocols are for these other agents [1].
- The role of **non-coding RNAs** (like lncRNA DRAIC) in **pazopanib** resistance is a promising but not yet fully explored area [3].
- Recent clinical evidence suggests that **therapeutic drug monitoring (TDM)** and model-informed precision dosing (MIPD) could optimize **pazopanib**'s efficacy-toxicity balance [4] [5]. This clinical insight provides a strong rationale for new preclinical studies to define the molecular underpinnings of this exposure-response relationship.

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